

A Technical Guide to the Natural Isotopes of Rhodium

Author: BenchChem Technical Support Team. Date: December 2025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural isotopic composition of **rhodium**, a critical element in various scientific and industrial applications, including catalysis in drug synthesis. This document outlines the fundamental isotopic characteristics of **rhodium**, details the experimental protocols for its isotopic analysis, and presents a logical workflow for these analytical procedures.

Natural Isotopic Abundance of Rhodium

Rhodium (Rh) is a monoisotopic element, meaning it has only one naturally occurring stable isotope.[1][2] This unique characteristic simplifies its isotopic signature and provides a consistent atomic weight.

Data Presentation

The isotopic composition of naturally occurring **rhodium** is summarized in the table below.

Isotope	Atomic Mass (Da)	Natural Abundance (%)	Nuclear Spin (I)
¹⁰³ Rh	102.905504	100	1/2



Table 1: Natural Isotope of **Rhodium**. This table details the single stable isotope of **rhodium**, its atomic mass, complete natural abundance, and nuclear spin.

Experimental Protocols for Isotopic Analysis

While **rhodium** is monoisotopic, experimental verification of its isotopic purity in a given sample is crucial for applications requiring high chemical and isotopic fidelity, such as in the development of radiopharmaceuticals or in sensitive catalytic processes. The primary techniques for high-precision isotopic analysis are Thermal Ionization Mass Spectrometry (TIMS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS).[3][4][5]

This guide will focus on the methodology for Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS), a versatile and widely used technique for high-precision isotope ratio measurements.[6][7]

Methodology: Isotopic Analysis of Rhodium by MC-ICP-MS

Objective: To confirm the isotopic composition of a **rhodium** sample and quantify any potential isotopic impurities.

- 1. Sample Preparation:
- Digestion: A precisely weighed solid **rhodium** sample (e.g., metal sponge, salt, or catalyst) is
 dissolved in a minimal amount of high-purity acid. Aqua regia (a mixture of nitric acid and
 hydrochloric acid) is typically effective for dissolving **rhodium** metal. The dissolution is
 usually performed in a clean laboratory environment using trace-metal grade acids to
 minimize contamination.
- Dilution: The digested sample is then diluted with deionized water to a final concentration suitable for ICP-MS analysis, typically in the parts-per-billion (ppb) range.
- Matrix Matching: If the sample contains a complex matrix, a matrix-matching standard may be prepared to assess and correct for potential interferences.
- 2. Instrumental Analysis:

Foundational & Exploratory





- Instrumentation: A high-resolution multi-collector inductively coupled plasma mass spectrometer is used for the analysis.
- Sample Introduction: The prepared sample solution is introduced into the ICP-MS, typically via a peristaltic pump connected to a nebulizer and spray chamber. This converts the liquid sample into a fine aerosol.
- Ionization: The aerosol is then directed into the core of a high-temperature argon plasma (typically 6,000-10,000 K). The intense heat of the plasma desolvates, atomizes, and ionizes the **rhodium** atoms, primarily forming Rh⁺ ions.
- Ion Extraction and Focusing: The positively charged ions are extracted from the plasma into the high-vacuum region of the mass spectrometer through a series of cones (sampler and skimmer cones). Ion lenses are used to focus the ion beam for transmission to the mass analyzer.
- Mass Separation: The ion beam is passed through a magnetic sector mass analyzer. The magnetic field deflects the ions according to their mass-to-charge ratio (m/z). Since ¹⁰³Rh is the only expected isotope, the instrument will be set to monitor this mass. A scan of a wider mass range can be performed to detect any potential isotopic contaminants.
- Detection: The separated ion beams are simultaneously measured by a series of detectors
 (Faraday cups or ion counters). For **rhodium**, the ion beam corresponding to m/z 103 will be
 directed into a specific detector. The intensity of the ion current is directly proportional to the
 abundance of the isotope.
- 3. Data Acquisition and Processing:
- Blank Correction: A blank solution (deionized water and acid) is run to measure and subtract any background signal.
- Mass Bias Correction: Although less critical for a monoisotopic element, instrumental mass bias is typically corrected for by analyzing a standard of known isotopic composition.
- Abundance Calculation: The software controlling the MC-ICP-MS calculates the relative abundance of the detected isotopes. For a pure **rhodium** sample, the result should indicate 100% abundance for ¹⁰³Rh.

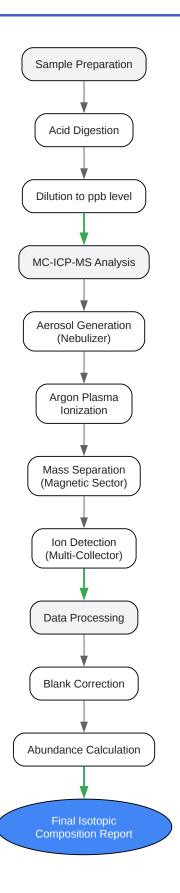




Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the isotopic analysis of **rhodium** using MC-ICP-MS.





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Workflow for **Rhodium** Isotopic Analysis by MC-ICP-MS.



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- To cite this document: BenchChem. [A Technical Guide to the Natural Isotopes of Rhodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144600#natural-isotopes-of-rhodium-and-their-abundance]

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